

# Personal protective equipment for handling 3-Butylthiophene

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## Compound of Interest

Compound Name: **3-Butylthiophene**

Cat. No.: **B039377**

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## Essential Safety and Handling Guide for 3-Butylthiophene

This document provides crucial safety, handling, and disposal protocols for **3-Butylthiophene**, designed for researchers, scientists, and professionals in drug development. Adherence to these guidelines is essential for ensuring laboratory safety and procedural integrity.

## Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **3-Butylthiophene**.

Property	Value	References
Chemical Formula	<chem>C8H12S</chem>	
Molecular Weight	140.25 g/mol	<a href="#">[1]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[2]</a>
Boiling Point	181-183 °C	<a href="#">[3]</a>
Density	0.957 g/mL at 25 °C	
Flash Point	60 °C (140 °F) - closed cup	
Solubility	Insoluble in water; Soluble in common organic solvents like ethanol and ether.	<a href="#">[2]</a>

## Hazard Identification and GHS Classification

**3-Butylthiophene** is classified as a hazardous chemical. The primary hazards are summarized below.

Hazard Class	Category	Hazard Statement	Pictogram
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	GHS02
Skin Irritation	May cause skin irritation	R38: Irritating to skin	GHS07 (Implied)
Eye Irritation	May cause serious eye irritation	-	GHS07 (Implied)
Acute Toxicity	May be harmful if swallowed, in contact with skin, or if inhaled	-	GHS07 (Implied)
Aquatic Hazard	Harmful to aquatic life with long-lasting effects	H412	-

References:[1][3][4][5][6][7]

## Personal Protective Equipment (PPE)

Consistent and correct use of PPE is mandatory when handling **3-Butylthiophene**. All handling procedures should be conducted in a certified chemical fume hood.[4]

PPE Category	Item	Specification	References
Eye & Face Protection	Safety Goggles & Face Shield	Chemical safety goggles and a face shield are required.	[4][5]
Hand Protection	Gloves	Nitrile gloves are recommended. Inspect gloves for integrity before each use.	[4]
Body Protection	Lab Coat	A flame-retardant lab coat must be worn.	[4][5]
Respiratory Protection	Respirator	Work must be performed in a chemical fume hood. If fume hood is not available, a multi-purpose combination respirator cartridge is recommended.	[4]

## Operational Plan for Handling 3-Butylthiophene

Follow this step-by-step guide for the safe handling of **3-Butylthiophene**.

### Preparation and Engineering Controls

- Ventilation: Always handle **3-Butylthiophene** inside a certified chemical fume hood to avoid inhalation of vapors.[4]

- Ignition Sources: Ensure the work area is free of heat, sparks, open flames, and hot surfaces.[\[5\]](#) Use only non-sparking tools and explosion-proof electrical equipment.[\[4\]\[5\]](#)
- Static Discharge: Ground and bond containers and receiving equipment to prevent static discharge.[\[5\]](#)
- Emergency Equipment: Confirm that a safety shower, eyewash station, and appropriate fire extinguisher (CO<sub>2</sub>, dry chemical, or foam) are readily accessible.[\[5\]](#)

## Handling Procedure

- Don PPE: Before handling, put on all required PPE as specified in the table above.
- Container Inspection: Visually inspect the chemical container for any signs of damage or leakage before opening.
- Dispensing: When transferring the liquid, pour slowly to minimize splashing. If dispensing from a larger container, use a properly bonded and grounded dispensing system.
- Avoid Contact: Prevent all personal contact, including inhalation of vapors and direct contact with skin and eyes.[\[6\]\[8\]](#)
- Hygiene: Do not eat, drink, or smoke in the handling area.[\[4\]](#) Wash hands thoroughly with soap and water after handling is complete.

## Storage

- Container: Keep the container tightly closed when not in use.[\[5\]](#)
- Location: Store the chemical in a cool, dry, and well-ventilated area designated for flammable liquids.[\[2\]\[5\]](#) Refrigeration at 2-8°C is recommended for short-term storage, while storage at or below -20°C is advisable for long-term stability.[\[9\]](#)
- Atmosphere: Storing under an inert atmosphere, such as nitrogen or argon, is highly recommended to prevent polymerization and degradation.[\[9\]](#)
- Incompatibilities: Store **3-Butylthiophene** separately from strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[\[2\]\[4\]](#)

## Disposal Plan

The disposal of **3-Butylthiophene** and its containers must be managed as hazardous waste.

## Waste Collection

- Container: Collect waste **3-Butylthiophene** in a dedicated, compatible container, such as a glass bottle.<sup>[4]</sup> The container must be clearly labeled as "Hazardous Waste: **3-Butylthiophene**" and include hazard symbols (e.g., flammable, toxic).<sup>[4]</sup>
- Filling Level: Do not fill waste containers beyond 90% of their capacity.
- Contaminated Materials: Any materials used for cleanup (e.g., absorbent pads, contaminated gloves) must also be collected in a sealed, labeled container for hazardous waste disposal.  
<sup>[4]</sup>

## Waste Storage

- Location: Store the sealed waste container in a designated and secure satellite accumulation area for hazardous waste.<sup>[4]</sup>
- Conditions: The storage area must be cool, dry, well-ventilated, and away from heat and ignition sources.<sup>[4]</sup> Ensure segregation from incompatible materials.<sup>[4]</sup>

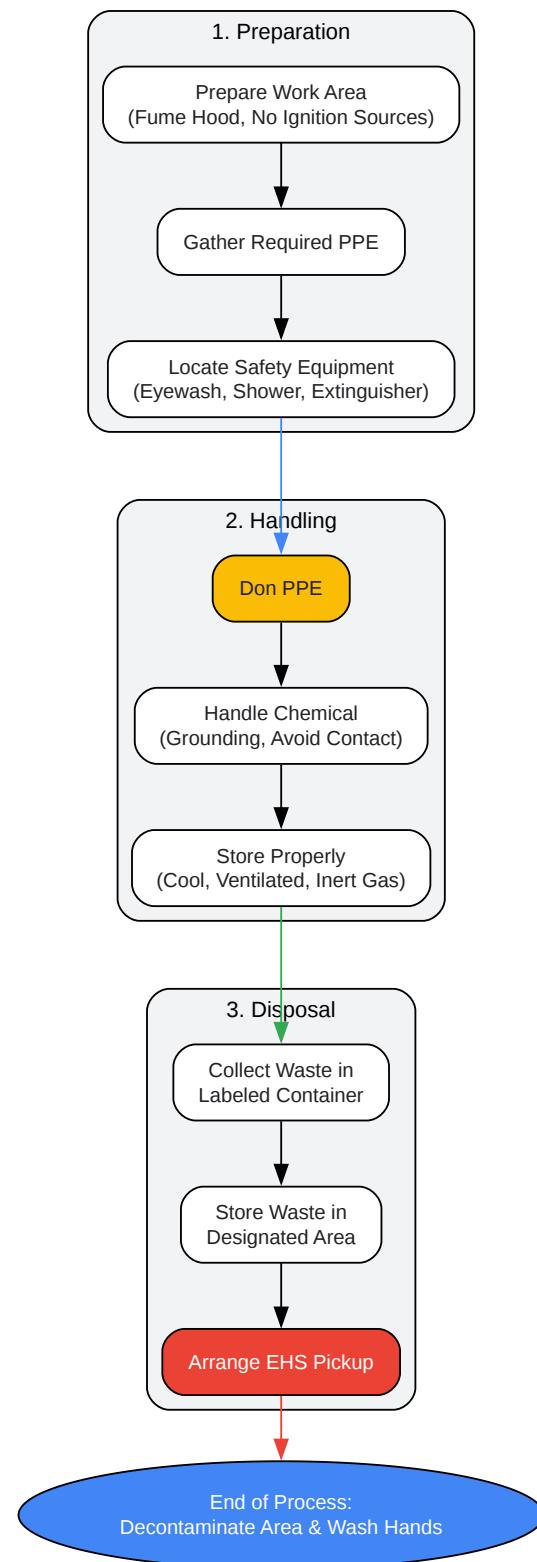
## Final Disposal

- Procedure: Under no circumstances should this chemical be disposed of down the drain or in regular trash.<sup>[4]</sup>
- Service: Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.<sup>[4]</sup> Follow all institutional, local, and national regulations for hazardous waste disposal.

## Safe Handling Workflow

The diagram below illustrates the key steps for the safe handling of **3-Butylthiophene** from preparation to disposal.

## Workflow for Safe Handling of 3-Butylthiophene

[Click to download full resolution via product page](#)**Caption: Workflow for the safe handling of **3-Butylthiophene**.**

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